

3,7-Dimethyl-1-octene chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,7-Dimethyl-1-octene

Cat. No.: B1361380

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **3,7-Dimethyl-1-octene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,7-Dimethyl-1-octene is an aliphatic, branched-chain alkene. It is a monoterpene, a class of organic compounds derived from isoprene, and is found in nature, including in wormwood.[1] This compound and its derivatives are of interest in the flavor and fragrance industry and serve as versatile intermediates in organic synthesis.[2] For instance, it is a precursor in the synthesis of 2,6-Dimethylheptanoyl-CoA Sodium Salt, a specific substrate for long-chain acyl-CoA dehydrogenase (LCAD), which is significant in the study of branched-chain fatty acid oxidation. [2] Its chemical structure, featuring a terminal double bond and a chiral center at the 3-position, makes it a subject of study in stereoselective reactions such as catalytic hydrogenation.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **3,7-Dimethyl-1-octene** are summarized in the table below. These constants are critical for its identification, purification, and application in various chemical processes.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀	[3][4]
Molecular Weight	140.27 g/mol	
CAS Registry Number	4984-01-4	[3]
Boiling Point	154-156 °C (at 760 mmHg)	
Density	0.733 g/mL at 20 °C	
Refractive Index (n ²⁰ /D)	1.417	
Flash Point	52 °C (125.6 °F) - closed cup	
Water Solubility	1.384 mg/L at 25 °C (estimated)	[1]
Appearance / Odor	Liquid with a woody, piney, herbaceous odor	[1]
Storage Temperature	2-8°C	
SMILES String	CC(C)CCCC(C)C=C	
InChI Key	KSXTZYRIJKDCEA- UHFFFAOYSA-N	

Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures. Below are detailed methodologies for key characterization experiments.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, this temperature is constant during boiling.

- Method 1: Simple Distillation
 - A sample of **3,7-Dimethyl-1-octene** (a few mL) is placed in a round-bottom flask with a few boiling chips to ensure smooth boiling.

- The flask is connected to a distillation head, which is fitted with a thermometer and a condenser. The thermometer bulb must be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- The flask is heated gently. As the liquid boils, the vapor rises, and its temperature is recorded.
- The temperature that remains constant as the vapor distills and condenses into a receiving flask is recorded as the boiling point.[\[1\]](#)
- Method 2: Micro Boiling Point (Capillary Method)
 - A small amount of the liquid is placed in a fusion tube.
 - A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
 - The assembly is attached to a thermometer and heated in a Thiele tube or a melting point apparatus.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is stopped, and the apparatus is allowed to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Determination of Density

Density is the mass of a substance per unit volume.

- Method: Mass and Volume Measurement
 - An empty, dry graduated cylinder or pycnometer is weighed on an analytical balance to determine its mass.[\[8\]](#)

- A known volume of **3,7-Dimethyl-1-octene** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[9\]](#)
- The cylinder containing the liquid is reweighed to find the combined mass.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the combined mass.
- The density is calculated by dividing the mass of the liquid by its measured volume ($\rho = m/V$).[\[10\]](#)[\[11\]](#) For higher accuracy, measurements should be repeated and averaged.

Determination of Refractive Index

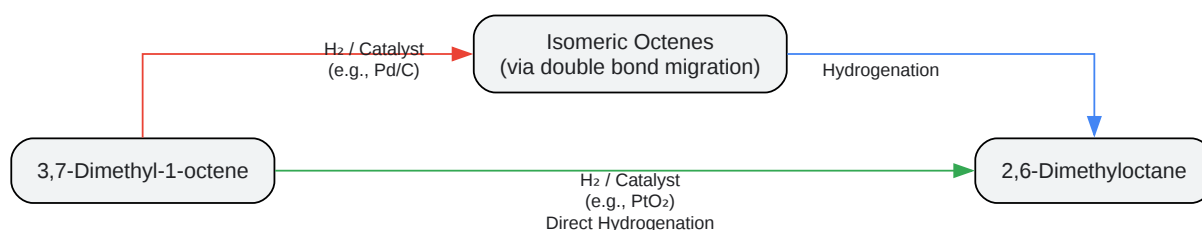
The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a substance.

- Method: Abbe Refractometer
 - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.
 - A few drops of **3,7-Dimethyl-1-octene** are placed on the surface of the lower prism.
 - The prisms are closed and locked. The instrument is connected to a circulating water bath to maintain a constant temperature (typically 20°C).
 - Light is directed through the sample, and the eyepiece is adjusted until the field of view shows a distinct light and dark boundary.
 - The control knob is turned to bring the boundary line exactly to the center of the crosshairs.
 - The refractive index is read directly from the instrument's scale.[\[12\]](#)[\[13\]](#)

Reactivity and Characterization Workflow

Catalytic Hydrogenation Pathway

3,7-Dimethyl-1-octene, as an alkene, readily undergoes catalytic hydrogenation to yield the corresponding alkane, 2,6-dimethyloctane. However, studies have shown that with certain catalysts, such as palladium, double bond migration can occur as a competing reaction, which can lead to racemization if the starting material is chiral.[14]

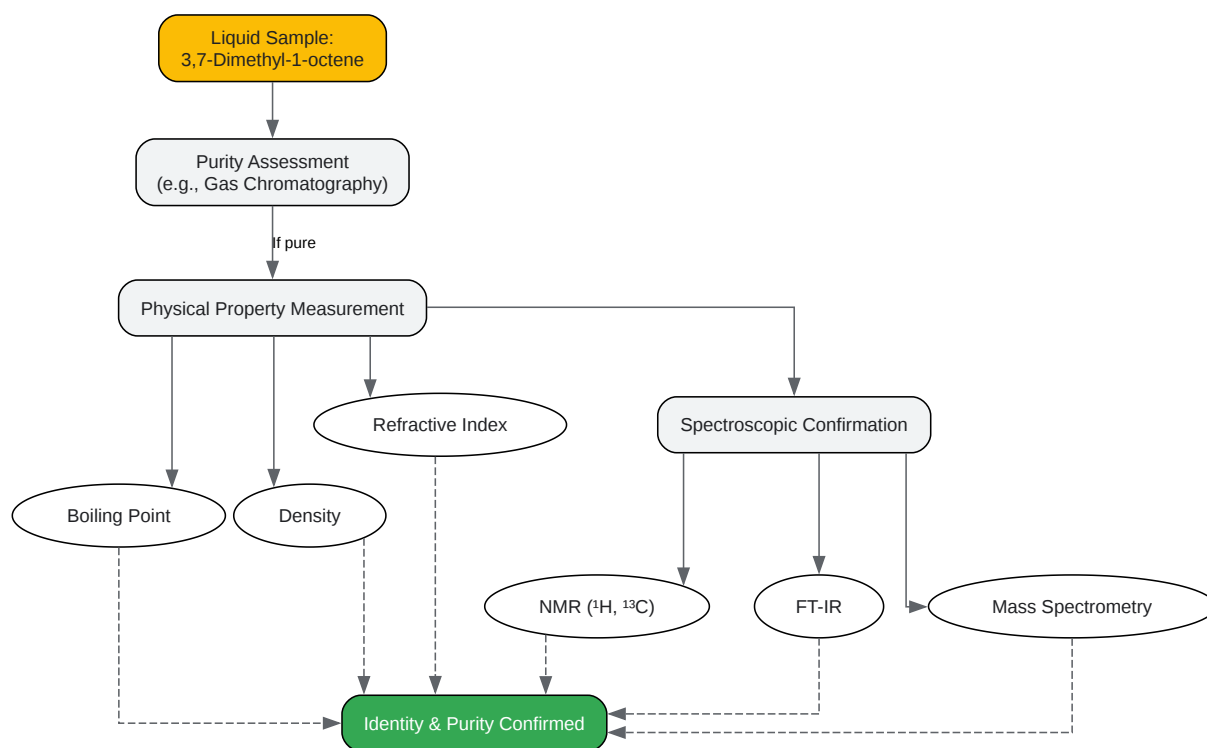


[Click to download full resolution via product page](#)

Caption: Catalytic hydrogenation of **3,7-Dimethyl-1-octene**.

Standard Characterization Workflow

The workflow for the characterization of a known organic liquid like **3,7-Dimethyl-1-octene** involves a series of logical steps to confirm its identity and purity. This process integrates physical property measurements with spectroscopic analysis.



[Click to download full resolution via product page](#)

Caption: Standard workflow for chemical characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vernier.com [vernier.com]
- 2. 3,7-DIMETHYL-1-OCTENE | 4984-01-4 [chemicalbook.com]
- 3. 1-Octene, 3,7-dimethyl- [webbook.nist.gov]
- 4. PubChemLite - 3,7-dimethyl-1-octene (C₁₀H₂₀) [pubchemlite.lcsb.uni.lu]
- 5. Video: Boiling Points - Concept [jove.com]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. byjus.com [byjus.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. embibe.com [embibe.com]
- 10. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 11. youtube.com [youtube.com]
- 12. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 13. Refractive index - Wikipedia [en.wikipedia.org]
- 14. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [3,7-Dimethyl-1-octene chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361380#3-7-dimethyl-1-octene-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com